

Spectroscopic Analysis of M-Terphenyl: A Technical Guide

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Compound of Interest

Compound Name: *M-Terphenyl*

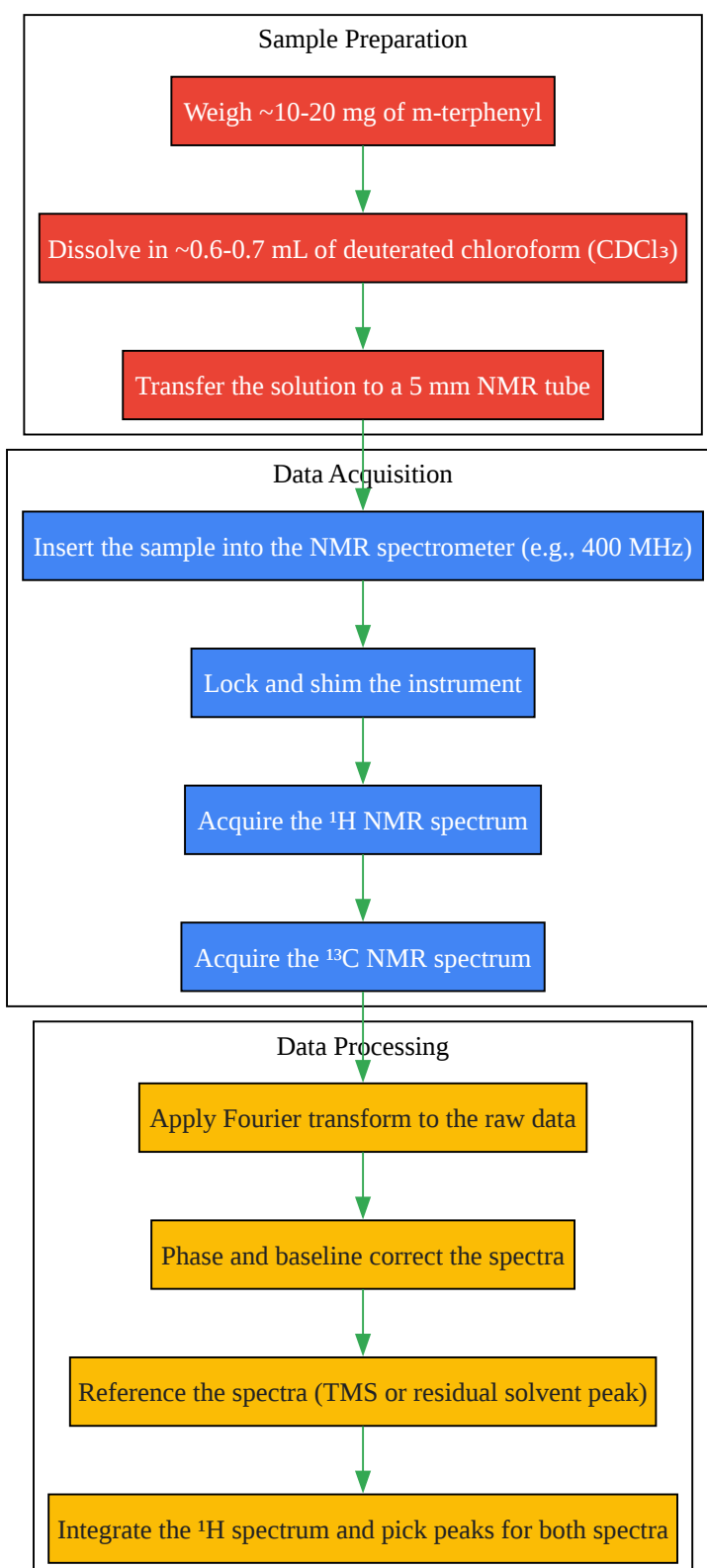
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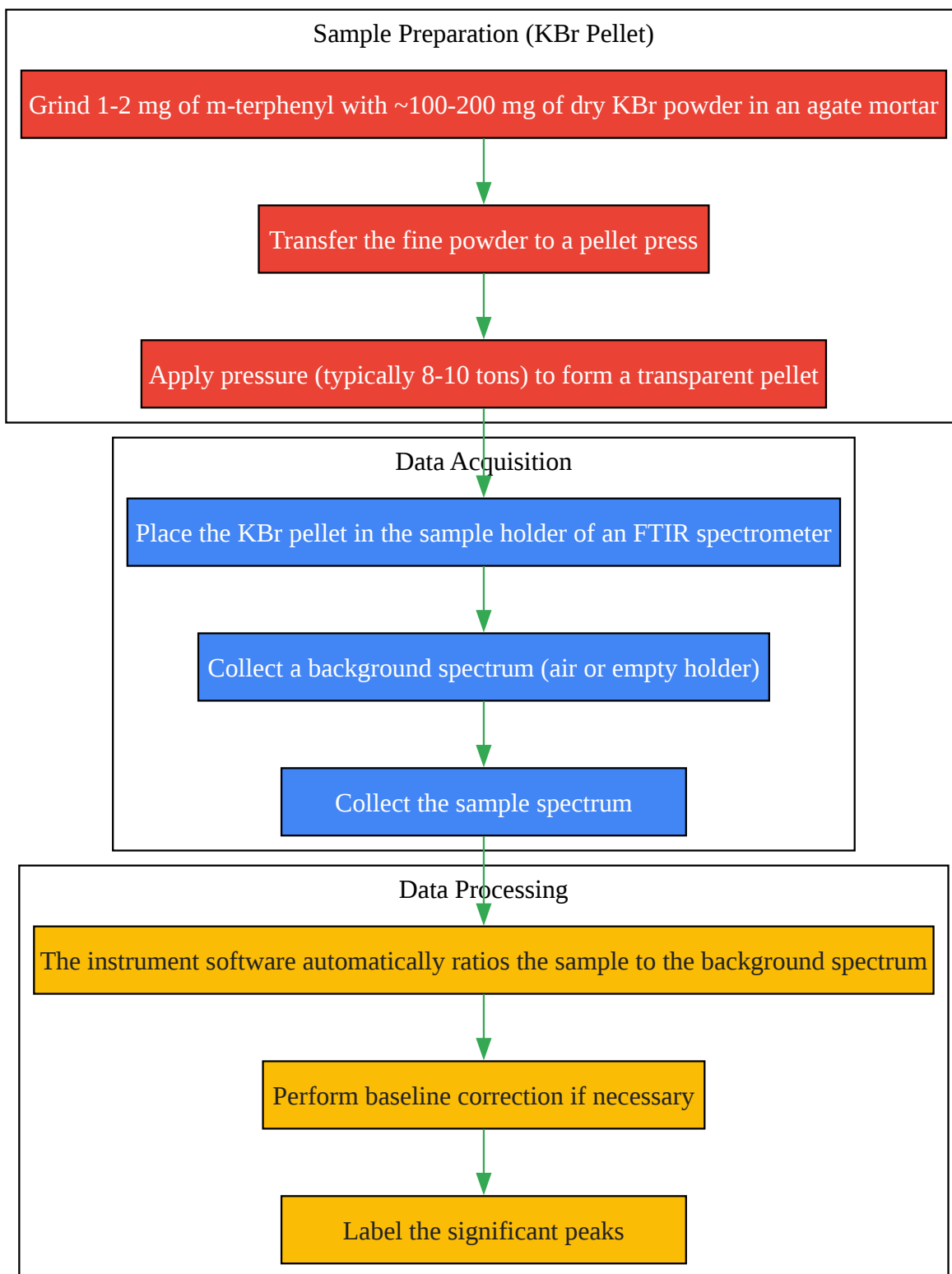
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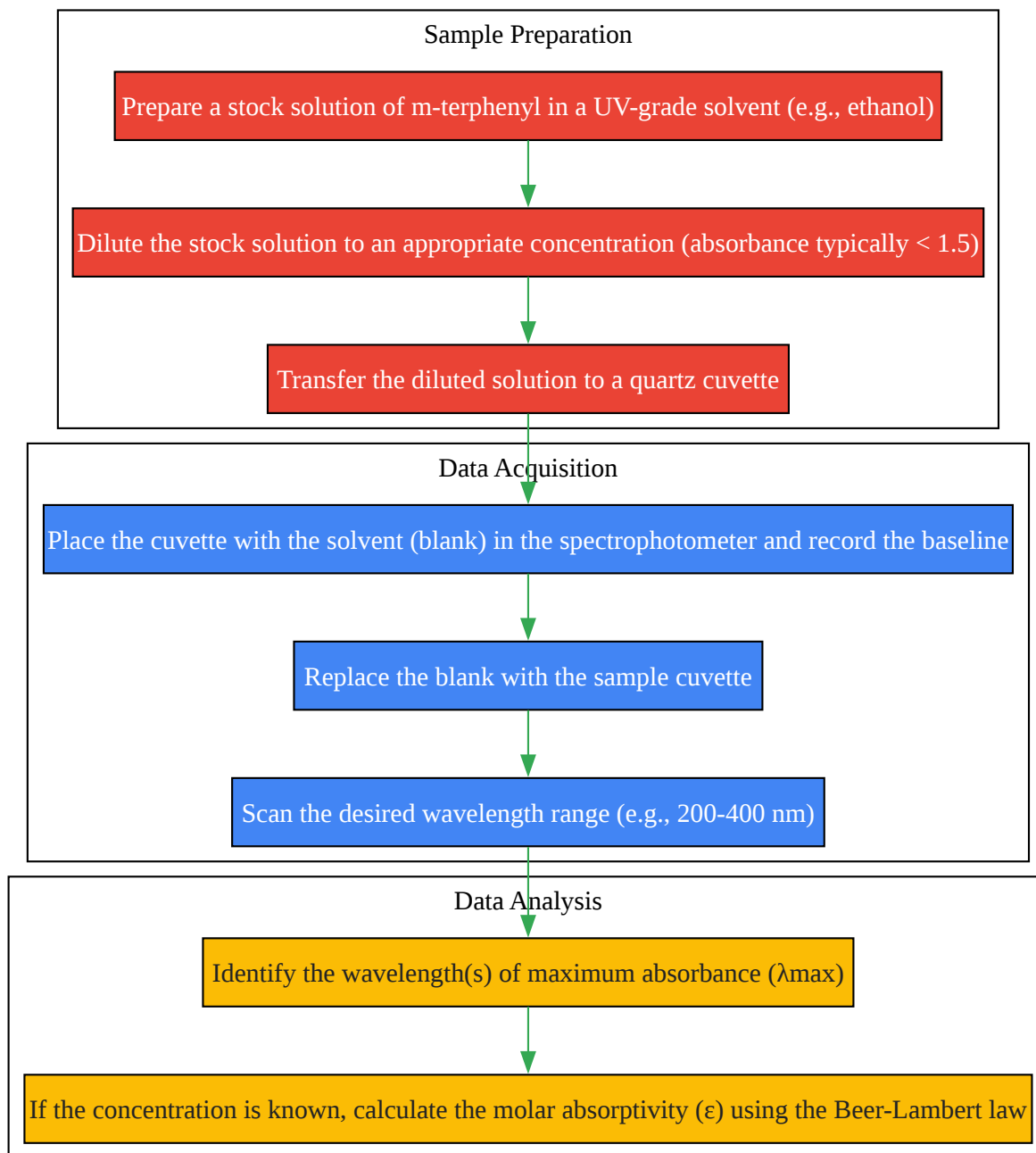
This technical guide provides a comprehensive overview of the spectroscopic data for **m-terphenyl** (1,3-diphenylbenzene), a key aromatic hydrocarbon. This document is intended for researchers, scientists, and professionals in drug development and materials science who utilize spectroscopic techniques for structural elucidation and characterization of organic molecules. It includes a detailed presentation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopic data, along with experimental protocols and structural visualizations.

Chemical Structure and Overview

M-Terphenyl is an aromatic hydrocarbon consisting of a central benzene ring substituted with two phenyl groups at the meta positions. Its structure is characterized by a non-linear arrangement of the three phenyl rings, which influences its physical and spectroscopic properties.







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